

Comparative Analysis of 12-Hydroxyalbrassitriol and Polygodial: A Guide for Researchers

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Compound of Interest

Compound Name: 12-Hydroxyalbrassitriol

Cat. No.: B12372649

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In the landscape of natural product research, drimane sesquiterpenoids have garnered significant attention for their diverse and potent biological activities. This guide provides a comparative analysis of two such compounds: **12-Hydroxyalbrassitriol** and Polygodial. While Polygodial has been extensively studied, data on **12-Hydroxyalbrassitriol** remains limited. This analysis summarizes the current state of knowledge for both compounds to aid researchers, scientists, and drug development professionals in their investigations.

Chemical Structure and Properties

A fundamental understanding of the chemical structures of **12-Hydroxyalbrassitriol** and Polygodial is crucial for interpreting their biological activities.

Feature	12-Hydroxyalbrassitriol	Polygodial
Chemical Formula	C15H26O4	C15H22O2[1]
Molecular Weight	270.4 g/mol [2]	234.33 g/mol [1]
Class	Drimane Sesquiterpenoid	Drimane Sesquiterpenoid[1]
Source	Isolated from the fungus <i>Penicillium</i> sp. associated with tin mine tailings.[2]	Found in various plants including Dorrigo pepper, mountain pepper, and water-pepper.[3]

Biological Activity and Mechanism of Action

Significant disparities exist in the available data regarding the biological effects and mechanisms of action of these two compounds.

12-Hydroxyalbrassitriol: An Enigmatic Profile

To date, specific quantitative data on the biological activity of **12-Hydroxyalbrassitriol** is not extensively available in peer-reviewed literature. It is a drimane sesquiterpenoid isolated from a *Penicillium* species.[2] While other drimane sesquiterpenoids from *Penicillium* have demonstrated anti-inflammatory and α -glucosidase inhibitory activities, specific experimental data for **12-Hydroxyalbrassitriol** is lacking. Further research is required to elucidate its biological targets and mechanism of action.

Polygodial: A Well-Characterized Bioactive Compound

Polygodial has been the subject of numerous studies, revealing a broad spectrum of biological activities. It is particularly recognized for its potent antifungal and antimicrobial properties.[4][5][6] The primary mechanism of action of polygodial is attributed to its function as a nonionic surfactant, which disrupts the lipid-protein interface of cell membranes.[5][6] This disruption leads to increased membrane permeability, leakage of cellular contents, and ultimately cell death.

Beyond its antimicrobial effects, polygodial has been reported to exhibit anti-inflammatory, analgesic, and anti-hyperalgesic properties.[4] It also functions as an agonist of the TRPA1 receptor, which is involved in pain and inflammation pathways.[3]

Comparative Summary of Biological Data

The following table summarizes the available quantitative data for Polygodial. The corresponding fields for **12-Hydroxyalbrassitriol** are marked as "Data not available" to reflect the current knowledge gap.

Parameter	12-Hydroxyalbrassitriol	Polygodial
IC50/EC50/MIC Values	Data not available	Antifungal Activity (MIC): <i>Saccharomyces cerevisiae</i> : 3.13 µg/mL <i>Candida albicans</i> : 6.25 µg/mL Antibacterial Activity (MIC): <i>Bacillus subtilis</i> : 25 µg/mL <i>Staphylococcus aureus</i> : 50 µg/mL
Primary Mechanism	Data not available	Disruption of cell membrane integrity by acting as a nonionic surfactant. [5] [6]
Known Biological Targets	Data not available	TRPA1 receptor agonist. [3]

Experimental Protocols

Detailed experimental protocols for **12-Hydroxyalbrassitriol** are not available due to the lack of published studies detailing its biological evaluation. For Polygodial, a representative experimental protocol for assessing its antifungal activity is provided below.

Protocol: Determination of Minimum Inhibitory Concentration (MIC) of Polygodial against *Saccharomyces cerevisiae*

1. Culture Preparation:

- *Saccharomyces cerevisiae* is cultured in YPD broth (1% yeast extract, 2% peptone, 2% dextrose) at 30°C with agitation.
- The culture is grown to the mid-logarithmic phase.
- Cells are harvested by centrifugation, washed with sterile phosphate-buffered saline (PBS), and resuspended in fresh YPD broth to a final concentration of 1×10^5 cells/mL.

2. MIC Assay (Broth Microdilution Method):

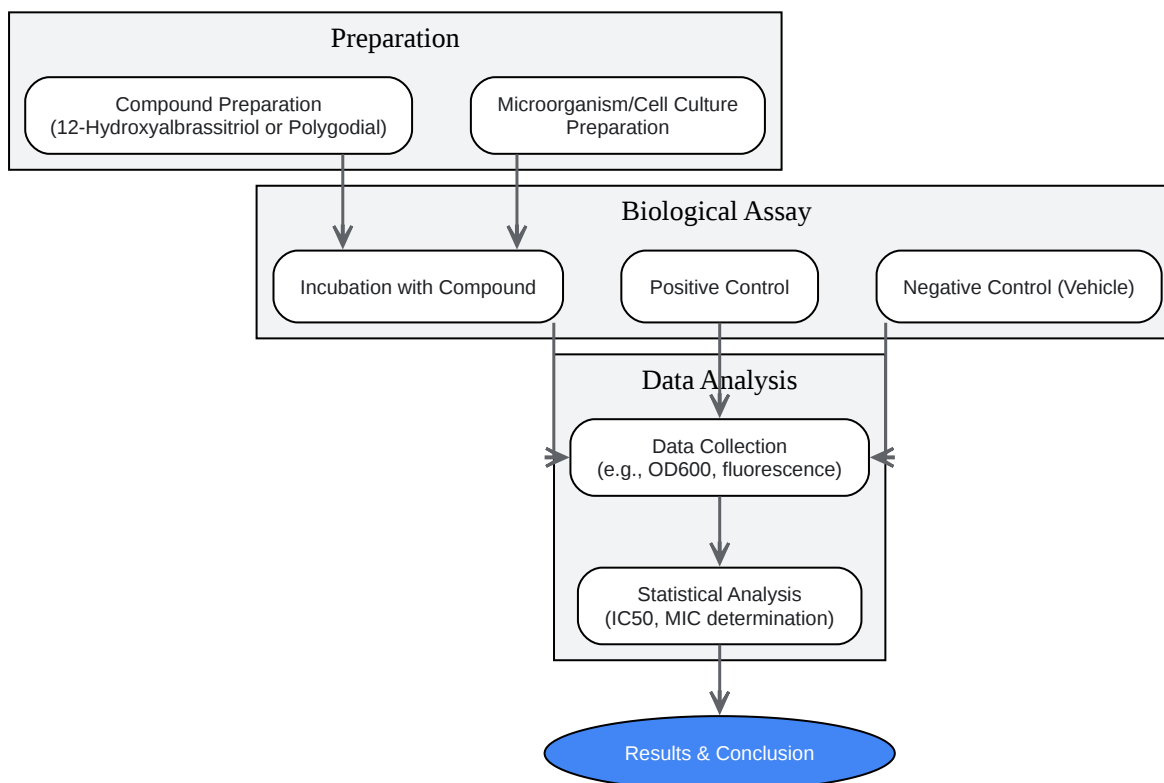
- A stock solution of Polygodial is prepared in dimethyl sulfoxide (DMSO).
- Serial twofold dilutions of Polygodial are prepared in YPD broth in a 96-well microtiter plate. The final concentrations typically range from 0.125 to 128 µg/mL.
- A control well containing DMSO without Polygodial is included to account for any solvent effects.
- The prepared yeast suspension is added to each well.
- The plate is incubated at 30°C for 24-48 hours.

3. Data Analysis:

- The MIC is determined as the lowest concentration of Polygodial that results in the complete inhibition of visible yeast growth. Growth is assessed by measuring the optical density at 600 nm (OD600) using a microplate reader.

Signaling Pathways and Experimental Workflows

Visual representations of the known signaling pathway for Polygodial and a generalized experimental workflow are provided below. Due to the absence of data for **12-Hydroxyalbrassitriol**, a specific signaling pathway cannot be depicted.



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